

Aspinonene: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Aspinonene*

Cat. No.: *B8260393*

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Abstract

Aspinonene is a fungal secondary metabolite produced by the fungus *Aspergillus ochraceus*. As a member of the diverse polyketide family, it represents a molecule of interest for further investigation into its potential biological activities. This technical guide provides a detailed overview of the current knowledge on **Aspinonene**, including its physicochemical properties, biosynthetic pathway, and experimental protocols for its production. Due to the limited availability of direct biological data on **Aspinonene**, this document also explores the known biological activities of structurally related polyketides from *Aspergillus* species to infer potential therapeutic applications.

Physicochemical Properties

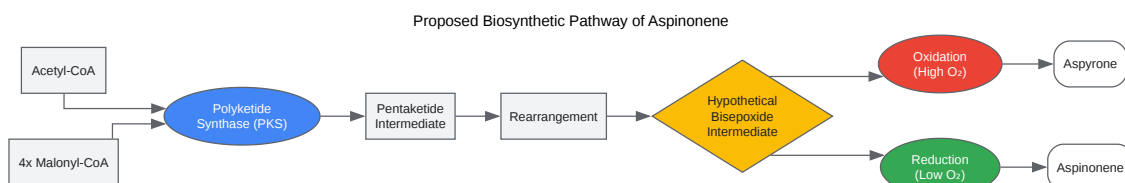
Aspinonene is a polyketide characterized by a complex stereochemistry.^[1] A summary of its key quantitative data is presented in the table below.

Property	Value	Source
CAS Number	157676-96-5	[2]
Molecular Formula	C ₉ H ₁₆ O ₄	[1]
Molecular Weight	188.22 g/mol	[1]
IUPAC Name	(2R,5S,E)-2-((2R,3S)-3-Methyloxiran-2-yl)hex-3-ene-1,2,5-triol	[2]
Appearance	Oil	[2]
Solubility	Soluble in DMSO or methanol	[2]

Biosynthesis of Aspinonene

The biosynthesis of **Aspinonene** in *Aspergillus ochraceus* has been elucidated through feeding experiments with ¹³C-labeled acetates.[\[1\]](#) These studies have revealed that **Aspinonene** is a pentaketide, originating from one acetyl-CoA starter unit and four malonyl-CoA extender units.[\[1\]](#) A notable step in its formation is a proposed rearrangement of the polyketide chain.

The biosynthetic pathway of **Aspinonene** is intimately linked to that of another metabolite, aspyrone. It is hypothesized that a common bisepoxide intermediate can be either oxidized to form aspyrone or reduced to yield **Aspinonene**.[\[1\]](#) The metabolic branching towards either **Aspinonene** or aspyrone can be influenced by the concentration of dissolved oxygen during the fermentation process.[\[1\]](#)



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Proposed biosynthetic pathway of **Aspinonene**.

Experimental Protocols

Laboratory-Scale Production of Aspinonene

This protocol outlines the steps for the laboratory-scale production of **Aspinonene** from *Aspergillus ochraceus*.

1. Inoculum Preparation: a. Cultivate *Aspergillus ochraceus* on a potato dextrose agar (PDA) plate at 25°C for 7-10 days. b. Under aseptic conditions, transfer a small section of the mycelial mat into a 250 mL flask that contains 50 mL of seed culture medium (e.g., potato dextrose broth). c. Incubate the flask at 25°C with shaking at 150 rpm for 3-4 days.
2. Fermentation: a. Inoculate a 1 L flask containing 400 mL of production medium with 40 mL of the seed culture. b. Incubate at 25°C with shaking at 200 rpm for a period of 7-14 days.
3. Extraction: a. Separate the mycelia from the culture broth via filtration. b. Extract the filtered broth three times with an equal volume of ethyl acetate. c. Combine the organic extracts and evaporate the solvent under reduced pressure to yield the crude extract.
4. Analysis: a. Dissolve the crude extract in a suitable solvent, such as methanol. b. Analyze the extract for the presence of **Aspinonene** using High-Performance Liquid Chromatography

(HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

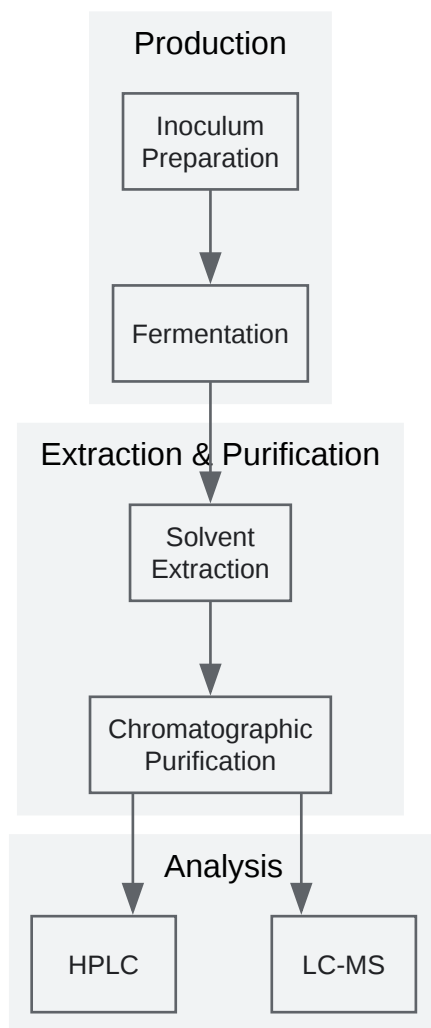
Potential Biological Activities and Signaling Pathways

While extensive biological activity data for **Aspinonene** is not currently available, the broader class of polyketides from *Aspergillus* species exhibits a wide range of pharmacological properties.^[2] These compounds are a significant source of molecules with therapeutic potential, including antibiotics, immunosuppressants, and antitumor agents.^[2]

Secondary metabolites from *Aspergillus ochraceus*, the source of **Aspinonene**, have been reported to possess antimicrobial, antiviral, anti-insect, antitumor, antioxidant, and anti-inflammatory activities. This diverse bioactivity profile suggests that **Aspinonene**, as a metabolite from this fungus, may also hold potential in these areas. For instance, various polyketides isolated from different *Aspergillus* species have demonstrated cytotoxic effects against human cancer cell lines and anti-inflammatory properties.

Given the structural relationship between **Aspinonene** and other fungal polyketides, it is plausible that its mechanism of action could involve pathways commonly modulated by this class of compounds. However, without direct experimental evidence, any proposed signaling pathway for **Aspinonene** remains speculative. Further research is required to elucidate the specific biological targets and mechanisms of action of **Aspinonene**.

Experimental Workflow for Aspinonene Production and Analysis



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Workflow for **Aspinonene** production and analysis.

Conclusion

Aspinonene is a structurally defined polyketide with a known biosynthetic pathway. While its own biological activities are yet to be thoroughly investigated, its origin from *Aspergillus ochraceus* and its classification as a polyketide suggest potential for further research in drug discovery and development. The provided experimental protocols offer a foundation for

producing **Aspinonene** for such studies. Future investigations should focus on screening **Aspinonene** against various biological targets to uncover its therapeutic potential and delineate its mechanism of action.

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References

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